

Essential Safety and Operational Guide for Handling 15:0 Lyso PC

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Compound of Interest

Compound Name: 15:0 Lyso PC

Cat. No.: B3067387

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This guide provides immediate safety, handling, and disposal protocols for 1-pentadecanoyl-sn-glycero-3-phosphocholine (**15:0 Lyso PC**). Adherence to these procedures is critical for ensuring personnel safety and maintaining a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **15:0 Lyso PC**, the following personal protective equipment is mandatory to prevent exposure.^{[1][2][3]}

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[1]	Protects against splashes and dust formation.
Skin Protection	Chemical-impermeable gloves (materials to be determined by workplace-specific risk assessment).[1][2] Fire/flammable resistant and impervious clothing.[1]	Prevents skin contact with the substance.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced. For nuisance exposures, a type P95 (US) or type P1 (EU EN 143) particle respirator is recommended.[2]	Protects against inhalation of dust or aerosols.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **15:0 Lyso PC** and the safety of the laboratory environment.

- Ventilation: Handle in a well-ventilated place to minimize inhalation of any dust or aerosols. [1]
- Handling Practices: Avoid contact with skin and eyes.[1][2][3] Prevent the formation of dust and aerosols.[1][2][3] Use non-sparking tools to prevent ignition from electrostatic discharge. [1]
- Storage Conditions: Store in a cool, dry, and well-ventilated place.[1][2] Keep the container tightly closed.[1][2] Store separately from foodstuff containers or incompatible materials.[1] Opened containers must be carefully resealed and kept upright.[2] The recommended storage temperature is -20°C.[4]

Emergency Procedures

In the event of exposure or a spill, follow these immediate first-aid and containment measures.

Emergency Scenario	First-Aid / Spill Response
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention. ^[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. ^[1]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor. ^[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. ^[1]
Spill	Evacuate personnel to a safe area. Use personal protective equipment. Avoid dust formation. Remove all sources of ignition. Prevent further leakage if safe to do so. Do not let the chemical enter drains. Collect the spill using spark-proof tools and place it in a suitable, closed container for disposal. ^{[1][2]}

Disposal Plan

Proper disposal of **15:0 Lyso PC** is essential to prevent environmental contamination.

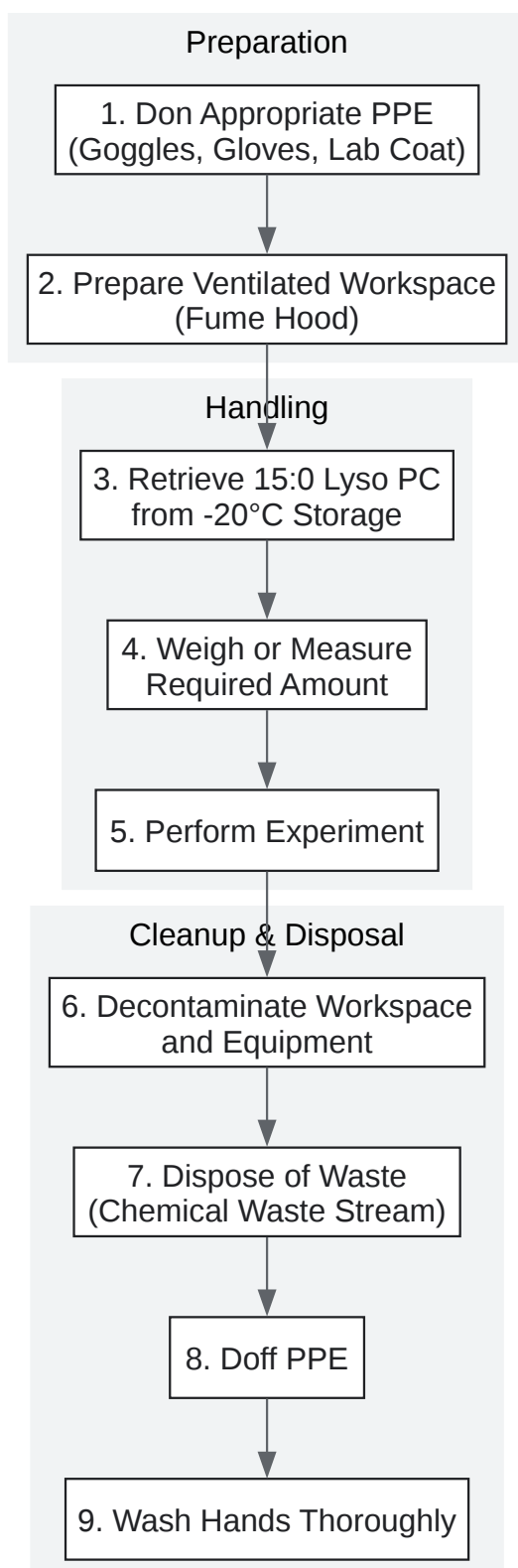
- General Guidance: Discharge into the environment must be avoided.^[1]
- Disposal of Unused Product: Offer surplus and non-recyclable solutions to a licensed disposal company. The material can be dissolved or mixed with a combustible solvent and

burned in a chemical incinerator equipped with an afterburner and scrubber.[2]

- Contaminated Packaging: Dispose of as unused product.[2]
- Collection: Collect and arrange for disposal in suitable, closed containers.[1][2] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]

Experimental Workflow for Handling 15:0 Lyso PC

The following diagram outlines the standard operational workflow for handling **15:0 Lyso PC** from receipt to disposal.



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Standard operational workflow for handling **15:0 Lyso PC**.

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References

- 1. targetmol.com [targetmol.com]
- 2. hamptonresearch.com [hamptonresearch.com]
- 3. hamptonresearch.com [hamptonresearch.com]
- 4. avantiresearch.com [avantiresearch.com]
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